

triisostearin safety assessment and reports

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Compound of Interest

Compound Name: *Triisostearin*

Cat. No.: *B1596018*

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An In-depth Technical Guide on the Safety Assessment of **Triisostearin**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety assessment of **triisostearin**, a common emollient and texture enhancer used in cosmetics and personal care products. The information is compiled from various sources, with a primary focus on the findings of the Cosmetic Ingredient Review (CIR) Expert Panel.

Introduction to Triisostearin

Triisostearin is the triester of glycerin and isostearic acid.[1] It functions as a skin-conditioning agent, solvent, and viscosity-controlling agent in a wide array of cosmetic formulations.[2] Its chemical structure and properties make it a valuable ingredient for enhancing the texture, spreadability, and moisturizing properties of skincare and makeup products.[3]

Toxicological Profile

The safety of **triisostearin** has been evaluated through various toxicological studies, which are summarized below. The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that **triisostearin** is safe as used in cosmetic products.[4][5]

Acute Oral Toxicity

Acute oral toxicity studies are conducted to determine the potential adverse effects of a single, short-term oral exposure to a substance.

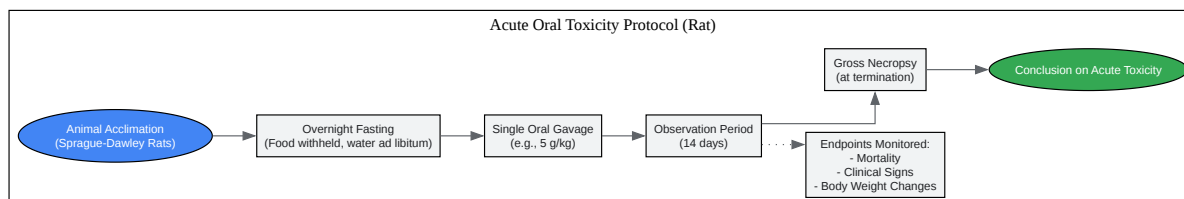
Quantitative Data: Acute Oral Toxicity

Test Substance	Species	Route of Administration	Dosage	Results	Reference
Trihydroxystearin*	Rat	Gavage	5 g/kg	No deaths reported; LD50 > 5 g/kg	[6]
Glyceryl Triesters**	Animal	Oral	-	Little to no acute toxicity observed	[4]

*Data on Trihydroxystearin, a structurally similar compound, is considered relevant to the safety assessment of **Triisostearin**. [6] **The CIR report on glyceryl triesters, including **triisostearin**, concluded a low acute oral toxicity potential. [4]

Experimental Protocol: Acute Oral Toxicity (Rat)

The standard protocol for an acute oral toxicity study, often following OECD Guideline 401, involves the administration of the test substance to a group of rats at a specified dose.



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Diagram 1: Workflow for a typical acute oral toxicity study in rats.

Dermal Irritation

Dermal irritation studies assess the potential of a substance to cause reversible inflammatory changes to the skin at the site of application.

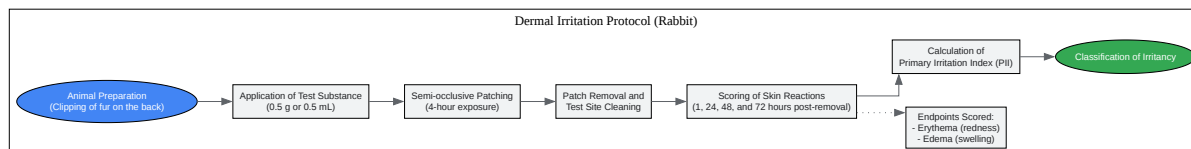
Quantitative Data: Dermal Irritation

Test Substance	Species	Concentration	Results	Primary Irritation Index (PII)	Reference
Test Substance*	Rabbit	Not specified	No dermal reaction observed	0.0	[7]
Glyceryl Triesters**	Rabbit	Not specified	Not associated with significant irritation	Not specified	[4]

*This data is from a representative dermal irritation study on a test substance with a PII of 0.0, indicating it is non-irritating.[7] **The CIR Expert Panel concluded that glyceryl triesters, including **triisostearin**, are not significant skin irritants.[4]

Experimental Protocol: Dermal Irritation (Rabbit)

The rabbit is the conventional animal model for dermal irritation studies (Draize test). The protocol generally adheres to OECD Guideline 404.



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Diagram 2: Workflow for a standard dermal irritation study in rabbits.

Skin Sensitization

Skin sensitization (allergic contact dermatitis) is an immunologically mediated cutaneous reaction to a substance. The Human Repeat Insult Patch Test (HRIPT) is a common method to assess the sensitization potential of a cosmetic ingredient in human subjects.

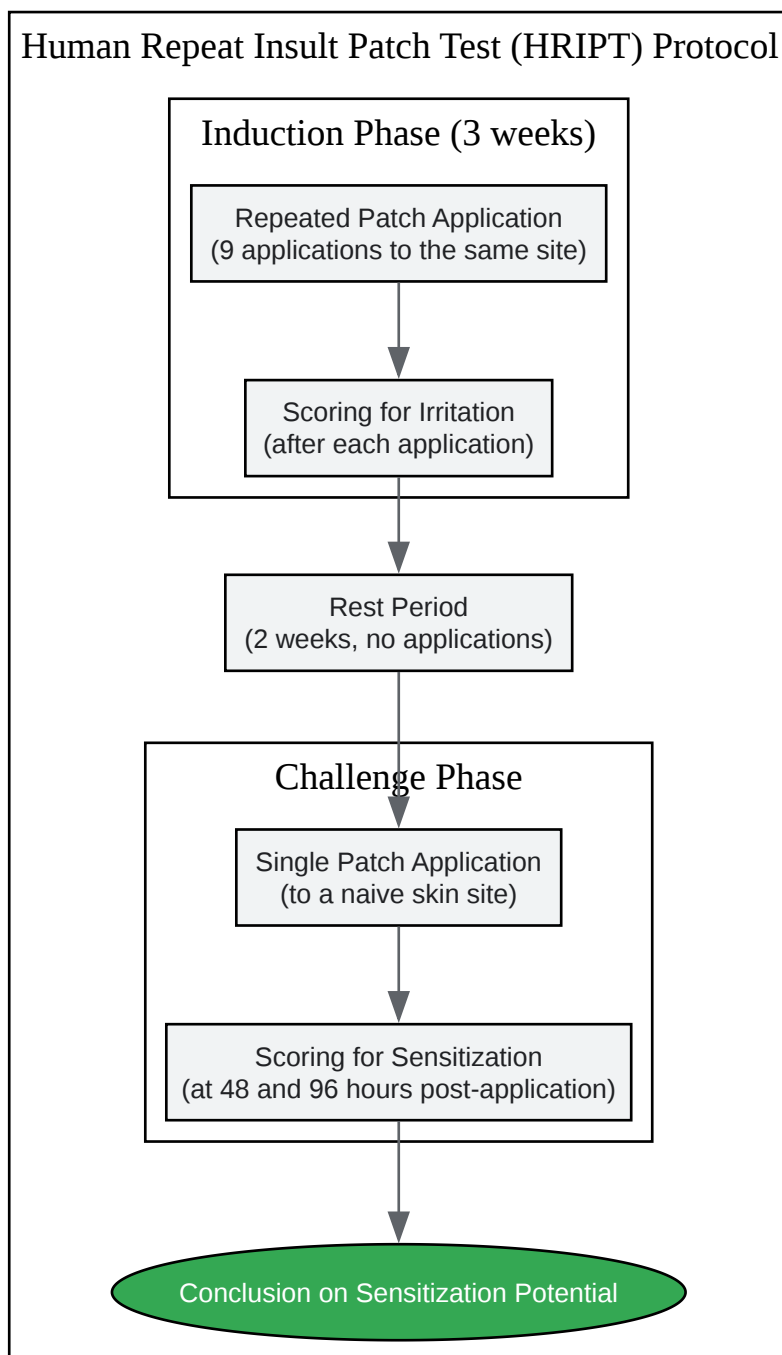
Quantitative Data: Skin Sensitization (HRIPT)

Test Substance	Subject Population	Concentration	Results	Reference
Commercial Products containing Glyceryl Triesters*	Human Volunteers	Trilaurin (40%), Tristearin (1.68%), Tribehenin (0.38%)	Negative in repeated-insult patch tests	[4]
Trihydroxystearin**	103 Human Subjects	Not specified	No sensitization observed	[6]

*The CIR report indicates that several glyceryl triesters have been tested in cosmetic formulations with no sensitizing effects.[4] **Data on the structurally similar compound, Trihydroxystearin, further supports the low sensitization potential.[6]

Experimental Protocol: Human Repeat Insult Patch Test (HRIPT)

The HRIPT is conducted in two phases: an induction phase and a challenge phase.



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Diagram 3: Logical flow of a Human Repeat Insult Patch Test (HRIPT).

Signaling Pathways

No relevant signaling pathways associated with the toxicity of **triisostearin** were identified in the reviewed literature. As a large, stable ester, it is generally considered to be biologically inert with a low potential for systemic absorption and interaction with cellular signaling processes. Its primary functions are related to its physical properties as an emollient and texturizer on the skin's surface.

Conclusion

Based on the available data, primarily from the comprehensive review by the Cosmetic Ingredient Review (CIR) Expert Panel, **triisostearin** is considered safe for use in cosmetic and personal care products under the current practices of use and concentration. The toxicological data indicates a low potential for acute oral toxicity, dermal irritation, and skin sensitization. As with all cosmetic ingredients, formulators should adhere to good manufacturing practices and consider the overall safety of the final product.

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